

Personal protective equipment for handling 2-Methylpyrazine

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Compound of Interest

Compound Name: 2-Methylpyrazine

Cat. No.: B048319

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Essential Safety and Handling Guide for 2-Methylpyrazine

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Methylpyrazine**, including personal protective equipment (PPE), operational protocols, and disposal plans.

Physicochemical Data

A summary of the key quantitative data for **2-Methylpyrazine** is presented below for easy reference.

Property	Value
CAS Number	109-08-0
Chemical Formula	C ₅ H ₆ N ₂
Molecular Weight	94.11 g/mol
Boiling Point	135 °C (275 °F) at 1,015 hPa
Melting Point	-29 °C (-20 °F)
Density	1.03 g/cm ³ at 25 °C (77 °F)
Flash Point	Below 23 °C (73.4 °F)
Vapor Pressure	Not more than 110 kPa at 50 °C

Personal Protective Equipment (PPE)

To prevent direct exposure to **2-Methylpyrazine**, the following personal protective equipment is mandatory.[[1](#)]

Protection Type	Recommended Equipment
Eye/Face	Wear safety glasses with side shields or chemical safety goggles.
Skin	Wear suitable protective gloves (e.g., Nitrile rubber) and a lab coat or flame-retardant antistatic protective clothing.[1] Promptly remove any clothing that becomes contaminated.[2]
Respiratory	If working in areas with potential for vapor or aerosol generation, use a NIOSH/MSHA approved respirator. For high airborne contaminant concentrations, a positive-pressure supplied air respirator may be necessary. Ensure proper maintenance, cleaning, and testing of respiratory protective devices.

Experimental Protocols: Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

Handling:

- Ventilation: Always handle **2-Methylpyrazine** in a well-ventilated area or outdoors.[3] Use explosion-proof electrical, ventilating, and lighting equipment.[2][4]
- Ignition Sources: Keep the compound away from heat, sparks, open flames, and other ignition sources.[2] Smoking is strictly prohibited in handling areas.[2]
- Static Discharge: Take precautionary measures against static discharge.[2] Ground and bond containers and receiving equipment.[3]
- Tools: Use only non-sparking tools.[2][3]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[2][3] Wash hands and any exposed skin thoroughly after handling.[2][4]

Storage:

- Container: Keep the container tightly closed when not in use.[2][4] Store in the original container.[2]
- Location: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong acids.[1][4]
- Fire Safety: Store in an approved flammable liquid storage area.[3]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for environmental and personal safety.

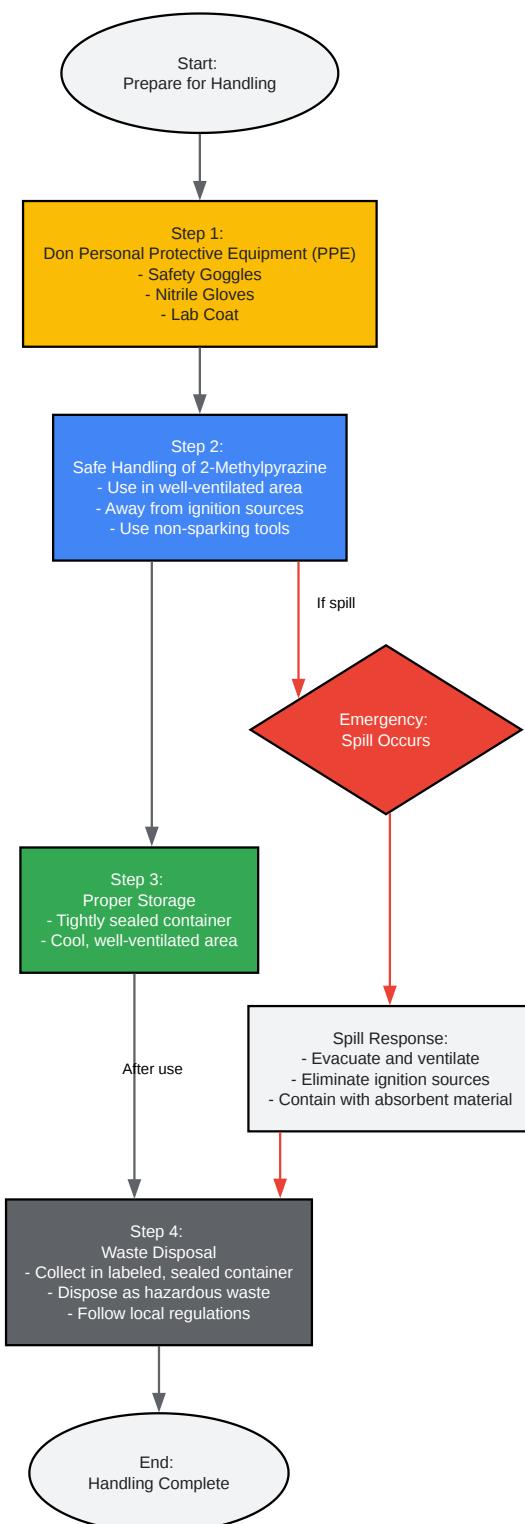
Spill Cleanup:

- Immediate Actions: In case of a spill, immediately remove all sources of ignition.[3]
- Containment: Contain the spillage with a non-combustible absorbent material like sand, earth, or vermiculite.[2][3]
- Collection: Collect the absorbed material and place it in a labeled, sealed container for disposal.[2][3]
- Decontamination: Clean the contaminated area thoroughly with plenty of water.[2]

Disposal:

- Regulations: Dispose of contents and containers in accordance with all local, regional, and national regulations.[2] This material and its container must be disposed of as hazardous waste.
- Container Handling: Do not cut, drill, grind, or weld on or near empty containers as they may contain explosive vapors.[3]
- Environmental Protection: Avoid discharge into drains, watercourses, or onto the ground.[2]

Workflow for Handling 2-Methylpyrazine



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Caption: Workflow for the safe handling of **2-Methylpyrazine**.

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